

Solubility of (R)-3-Amino-4-hydroxybutanoic acid in different solvents

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Compound of Interest

Compound Name: (R)-3-Amino-4-hydroxybutanoic acid

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An In-depth Technical Guide to the Solubility of **(R)-3-Amino-4-hydroxybutanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(R)-3-Amino-4-hydroxybutanoic acid**, a compound also known as (R)-GABOB. The information herein is curated for professionals in research and development who require precise solubility data and robust experimental methodologies for their work.

Introduction to (R)-3-Amino-4-hydroxybutanoic Acid

(R)-3-Amino-4-hydroxybutanoic acid is a derivative of the primary inhibitory neurotransmitter in the mammalian central nervous system, gamma-aminobutyric acid (GABA).[1] It is recognized for its potential as a GABA receptor modulator, binding to both GABA-A and GABA-B receptors.[2] Structurally, it is a beta-amino acid, specifically butanoic acid substituted with an amino group at the 3rd position and a hydroxy group at the 4th position.[3] Understanding its solubility is critical for its application in various experimental and pharmaceutical contexts, from in vitro assays to formulation development.

Solubility Profile

The solubility of amino acids like **(R)-3-Amino-4-hydroxybutanoic acid** is fundamentally governed by their zwitterionic nature, possessing both an acidic carboxyl group and a basic amino group. This allows for significant interaction with polar solvents. Solubility is influenced by factors such as the solvent's polarity, pH, and temperature.^{[4][5][6]}

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **(R)-3-Amino-4-hydroxybutanoic acid** in various solvents. Data for this specific molecule is limited, so information on closely related compounds is also provided for context.

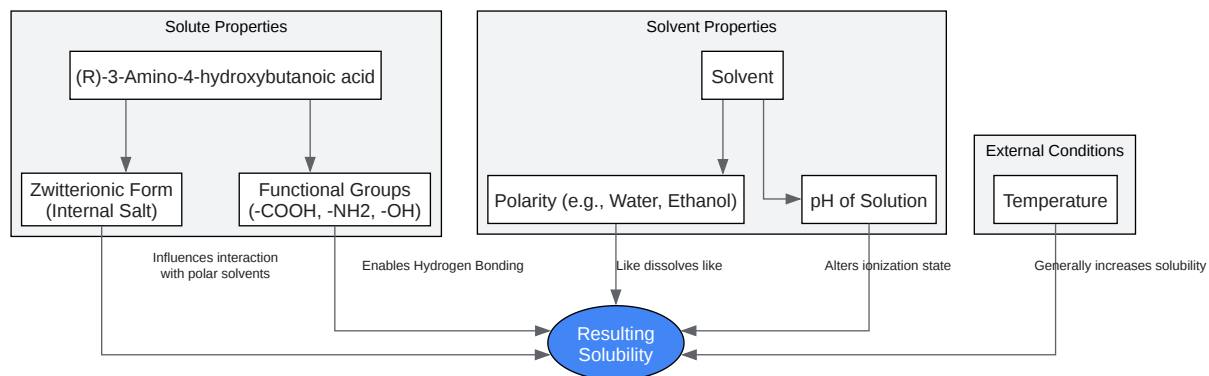
Solvent System	Concentration	Temperature	pH	Notes
(R)-3-Amino-4-hydroxybutanoic Acid				
Phosphate-Buffered Saline (PBS)	10 mg/mL[2]	Not Specified	7.2[2]	A commonly used biological buffer.
Dimethyl Sulfoxide (DMSO)	Soluble[7][8]	Not Specified	Not Applicable	A common solvent for organic compounds.
Related Compounds				
Gamma-aminobutyric acid (GABA) in Water	1300 g/L (1,300,000 mg/L) [9]	20 °C	7[9]	GABA is the parent compound. High water solubility is noted.
4-Hydroxybutanoic acid (GHB) in Water	Highly Soluble[10]	Room Temperature	Not Specified	This related compound shows high aqueous solubility due to its hydroxyl and carboxylic acid groups.[10]
4-Hydroxybutanoic acid (GHB) in Ethanol	Soluble[10]	Room Temperature	Not Applicable	Also shows good solubility in polar organic solvents. [10]
4-Hydroxybutanoic	Soluble[10]	Room Temperature	Not Applicable	Soluble in other common organic

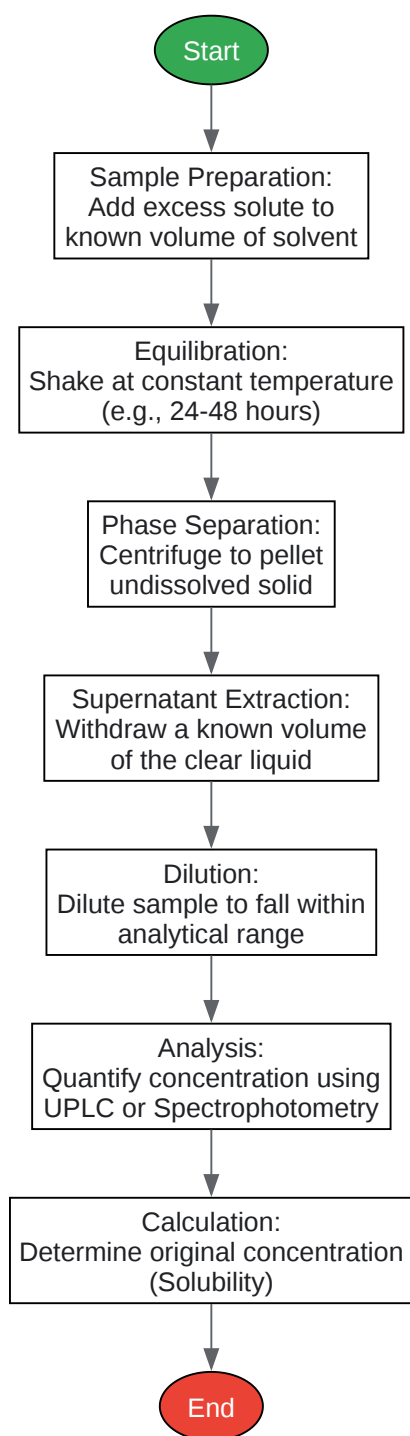
acid (GHB) in
Acetone

solvents.[10]

Factors Influencing Solubility

The solubility of amino acids is a complex interplay of various factors. The diagram below illustrates the key relationships influencing the dissolution of **(R)-3-Amino-4-hydroxybutanoic acid**.





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